

theliatinib sensitivity testing methods

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Compound Focus: Theliatinib

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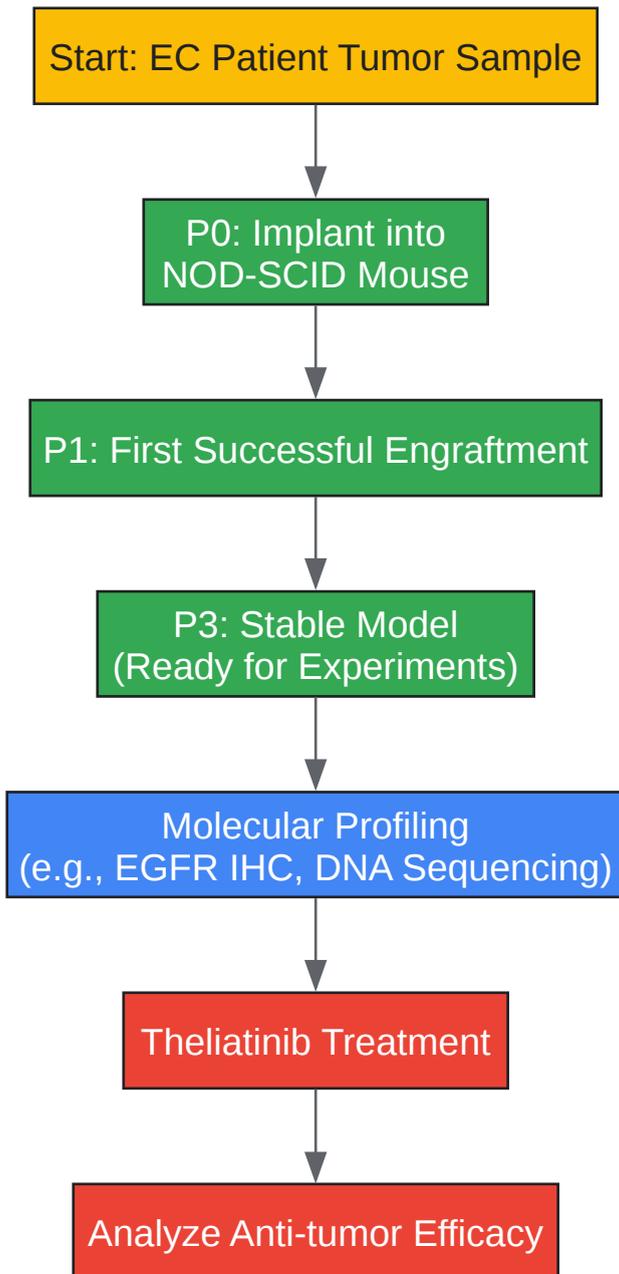
Theliatinib at a Glance

Theliatinib is a potent and highly selective Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitor. The following table summarizes its key biochemical properties against different EGFR targets [1] [2].

Target	IC ₅₀ (nM)	K _i (nM)	Experimental Context
EGFR (Wild-type)	3 [1] [2]	0.05 [1] [2]	Enzyme and cell-based assays [1].
EGFR (L858R/T790M Mutant)	22 [1] [2]	Not specified	Assays against a common resistance mutation [1] [2].
Cellular EGFR Phosphorylation	7 [1]	-	Inhibition in A431 cells [1].
Cellular Proliferation (A431)	80 [1]	-	Inhibition of cell survival [1].

Preclinical Efficacy in Esophageal Cancer PDX Models

A key study evaluated **Theliatinib**'s anti-tumor efficacy using **Patient-Derived Esophageal Cancer Xenograft (PDECX)** models, which closely mimic the original patient tumors [3] [4]. The establishment workflow and findings of this model are summarized below.



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The table below summarizes the correlation between tumor molecular characteristics and observed responses to **Theliatinib** treatment in these models [3] [4].

Model Characteristics	Observed Response to Theliatinib
High EGFR protein expression (H-score \geq 200) without gene amplification [3] [4]	Strong antitumor activity [3] [4]
High EGFR expression with EGFR gene amplification [3] [4]	Remarkable tumor regression [3] [4]
High EGFR expression with concurrent PI3KCA mutation or FGFR1 overexpression [3] [4]	Diminished efficacy [3] [4]
Low EGFR expression (e.g., H-score = 15) [3] [4]	Not explicitly stated, but models were selected for a range of expression to correlate with sensitivity [3] [4]

Key Experimental Protocols

For your troubleshooting guides, here are summaries of key experimental methods used in the cited studies.

In Vitro Cell Viability Assay (CCK-8 Protocol)

This protocol was used to determine the IC₅₀ of **Theliatinib** for inhibiting cell proliferation [2].

- **Cell Seeding:** Seed duplicate wells of A431 cells (1×10^4 cells/well) in DMEM with 10% FBS and incubate overnight.
- **Compound Treatment:** Add **Theliatinib** (or controls like erlotinib/gefitinib) in a concentration gradient (e.g., 10 μ M to 0.005 μ M, 3-fold dilutions). The final DMSO concentration should be 0.5%.
- **Incubation:** Incubate the cells with the compound for 48 hours.
- **Viability Measurement:** Add 10 μ L of CCK-8 solution to each well and incubate for 1-4 hours.
- **Readout:** Measure the optical density (OD) at 450 nm. Cell survival is calculated relative to control wells.

In Vivo Efficacy Study in PDX Models

This protocol describes the evaluation of **Theliatinib**'s efficacy in mouse models [1] [2].

- **Animal Model:** Use NOD-SCID mice bearing established PDECX tumors (e.g., model 1T0950).
- **Dosing Formulation:** **Theliatinib** is typically administered via oral gavage.
- **Dosing Regimen:** Dose mice daily with **Theliatinib** at various concentrations (e.g., 2, 5, and 15 mg/kg) for 21 days.
- **Efficacy Measurement:** Monitor tumor volumes regularly. Calculate percentage tumor regression or inhibition at the end of the study relative to the control group.

Data Analysis: IC₅₀ Calculation

The IC₅₀ value can be determined by fitting the dose-response data to a four-parameter logistic model (also known as a sigmoidal dose-response curve) [5]. The model equation is: $Y = \text{Min} + (\text{Max} - \text{Min}) / (1 + (X/\text{IC}_{50})^{\text{HillCoefficient}})$

- **Y** is the response (e.g., % inhibition).
- **X** is the compound concentration.
- **Min** and **Max** are the lower and upper bounds of the response.
- The **Hill coefficient** describes the steepness of the curve.

Potential FAQs for Your Technical Center

Based on the literature, here are answers to questions your users might have.

Q1: What are the established biomarkers for predicting **Theliatinib** sensitivity?

- **Primary Biomarker: High EGFR protein expression**, as determined by an immunohistochemistry (IHC) H-score of 200 or higher. This is a strong positive predictor of response, even in the absence of EGFR gene amplification [3] [4].
- **Enhanced Response:** Tumors with **EGFR gene amplification** (in addition to high protein expression) may show even more pronounced tumor regression [3] [4].
- **Resistance Indicators:** The presence of concurrent **PI3KCA mutations or FGFR1 overexpression** can diminish **Theliatinib**'s efficacy, suggesting these are potential mechanisms of resistance [3] [4].

Q2: What is the recommended model system for pre-clinical efficacy testing?

- **Patient-Derived Xenograft (PDX) Models** are highly recommended. These models, established by implanting patient tumor fragments into immunodeficient mice (like NOD-SCID), better preserve the tumor's original histology, genetics, and heterogeneity compared to traditional cell line-derived models [3] [6] [4]. Models should be used after stabilization (typically after 3 passages, P3) [3].

Q3: How does Theliatinib's potency compare to first-generation EGFR inhibitors?

- **Theliatinib** is significantly more potent. Enzyme kinetics studies show it has a lower K_i (0.05 nM) against wild-type EGFR compared to erlotinib (K_i 0.38 nM) and gefitinib (K_i 0.35 nM) [1]. It also demonstrates greater potency at the cellular level in inhibiting EGFR phosphorylation and cell survival [1].

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References

1. Theliatinib (Xiliertinib) | EGFR Inhibitor [medchemexpress.com]
2. (HMPL309) | EGFR-TKI (epidermal growth... | InvivoChem Theliatinib [invivochem.com]
3. Anti-tumor efficacy of theliatinib in esophageal cancer ... [pmc.ncbi.nlm.nih.gov]
4. Anti-tumor efficacy of theliatinib in esophageal cancer... | Oncotarget [oncotarget.com]
5. IC50 Calculator [aatbio.com]
6. Patient-derived xenograft: a developing tool for screening ... [pmc.ncbi.nlm.nih.gov]

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